

Technical Guide: Physicochemical Properties of 4-Ethyl-2,4-dimethylheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-2,4-dimethylheptane

Cat. No.: B14556577

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling and melting points of the branched alkane, **4-Ethyl-2,4-dimethylheptane**. The information is presented to support research and development activities where the physical properties of this compound are of interest.

Physicochemical Data Summary

The boiling and melting points of **4-Ethyl-2,4-dimethylheptane** have been determined and reported in various chemical literature. A summary of these values is presented in the table below for clear comparison.

Physical Property	Reported Value	Source
Boiling Point	179 °C	Stenutz
178.9 °C	Ferris S.W. Handbook of Hydrocarbons[1]	
170 °C	ChemicalBook[2]	
442 K (168.85 °C)	NIST Chemistry WebBook[3]	
Melting Point	-26 °C	ChemicalBook[2]
246.7 K (-26.45 °C)	NIST Chemistry WebBook[3]	

Experimental Protocols

While the specific experimental details for the cited values are not exhaustively provided in the source literature, the determination of boiling and melting points for organic compounds like **4-Ethyl-2,4-dimethylheptane** typically follows standardized laboratory procedures.

Melting Point Determination:

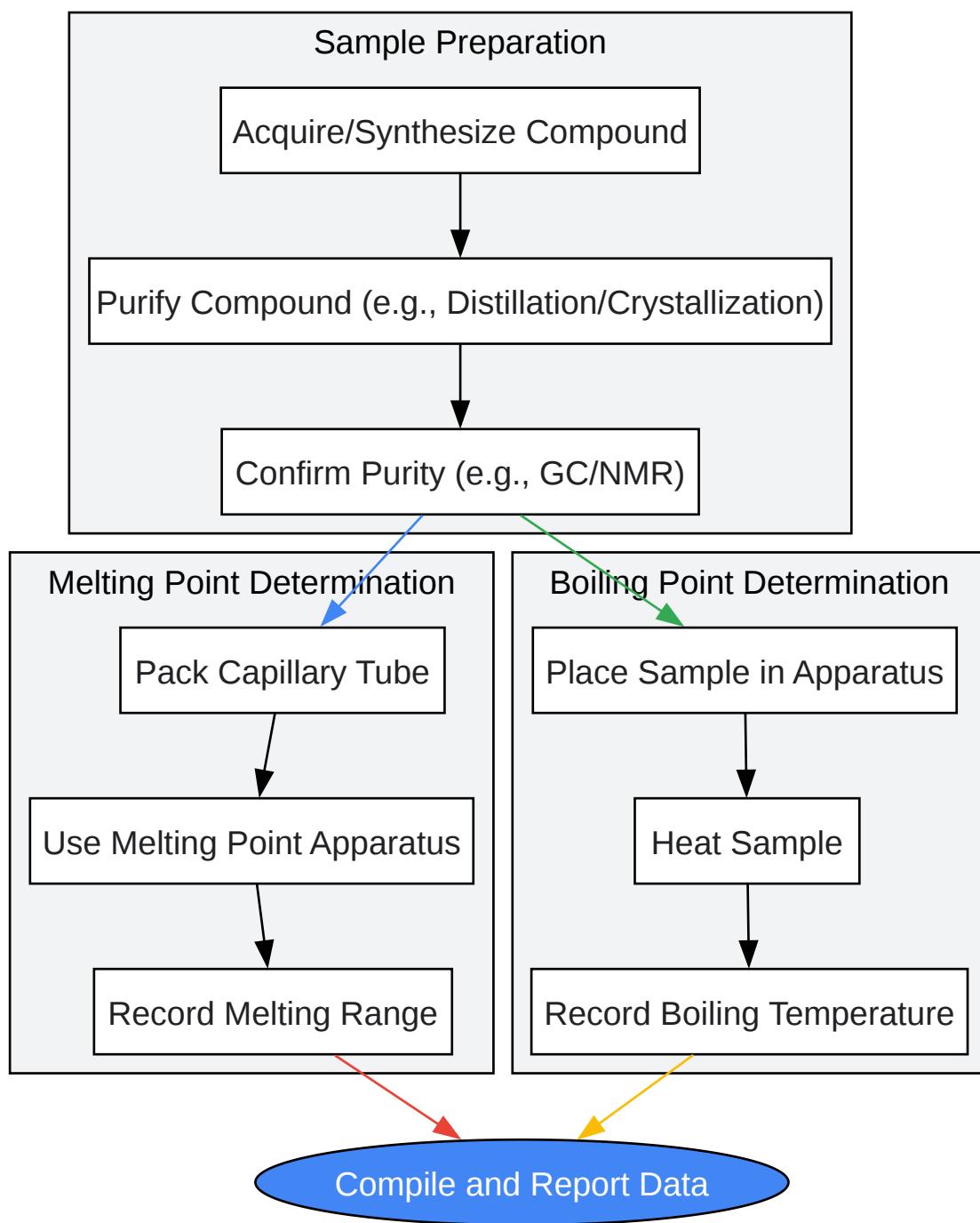
A common method for determining the melting point of a solid organic compound is using a melting point apparatus. A small, powdered sample of the crystallized compound is packed into a capillary tube and placed in the apparatus. The sample is heated at a controlled rate, and the temperature range from which the substance begins to melt to when it is completely liquid is recorded as the melting point range. For low-melting substances like **4-Ethyl-2,4-dimethylheptane**, a cryostat may be employed to achieve and control the sub-ambient temperatures required.

Boiling Point Determination:

The boiling point of a liquid can be determined by distillation or by using a specialized apparatus. In a typical distillation setup, the liquid is heated in a flask connected to a condenser. A thermometer is placed at the vapor-liquid interface to measure the temperature at which the liquid boils under atmospheric pressure. For small sample quantities, micro-boiling point determination methods can be used, where a small amount of the liquid is heated in a capillary tube along with an inverted smaller tube, and the temperature at which a steady stream of bubbles emerges is recorded.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the boiling and melting points of a chemical compound.

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Generalized workflow for determining physical properties.

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References

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- 2. 2,4-dimethyl-4-ethylheptane [chemicalbook.com]
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